

In Vitro Activity of Pilabactam Sodium: A Technical Overview

Author: BenchChem Technical Support Team. Date: December 2025

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| Compound Name: | Pilabactam sodium | |
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Introduction

Pilabactam (formerly known as ANT3310) is a novel, broad-spectrum serine β -lactamase inhibitor of the diazabicyclooctane (DBO) class. It is being developed to be used in combination with β -lactam antibiotics to combat infections caused by multidrug-resistant Gram-negative bacteria. This technical guide provides a comprehensive overview of the in vitro activity of **Pilabactam sodium**, focusing on its mechanism of action, antimicrobial potentiation, and the methodologies used for its evaluation.

Mechanism of Action

Pilabactam is a covalent inhibitor of serine β -lactamases (SBLs), enzymes that are a primary mechanism of resistance to β -lactam antibiotics in Gram-negative bacteria.[1][2][3][4][5] Unlike some other β -lactamase inhibitors, Pilabactam demonstrates potent inhibitory activity against a wide range of SBLs, including Ambler class A (such as KPC), class C, and, notably, class D (OXA-type) carbapenemases.[2][3][5] The diazabicyclooctane core of Pilabactam is designed to react with the active site serine residue of the β -lactamase, forming a stable, covalent adduct that inactivates the enzyme. This inactivation restores the efficacy of the partner β -lactam antibiotic, allowing it to reach its target, the penicillin-binding proteins (PBPs), and exert its bactericidal effect.



The inhibitory activity of Pilabactam against key serine β -lactamases is summarized in the table below.

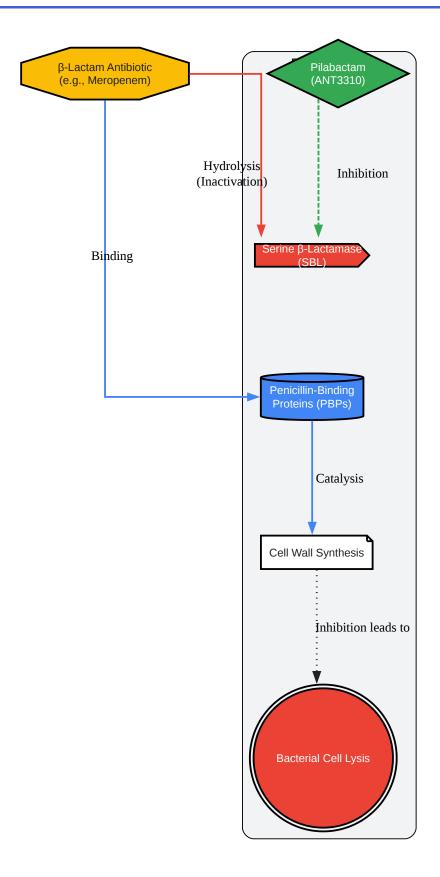
Table 1: Inhibitory Activity of Pilabactam (ANT3310)

against Purified Serine B-Lactamases

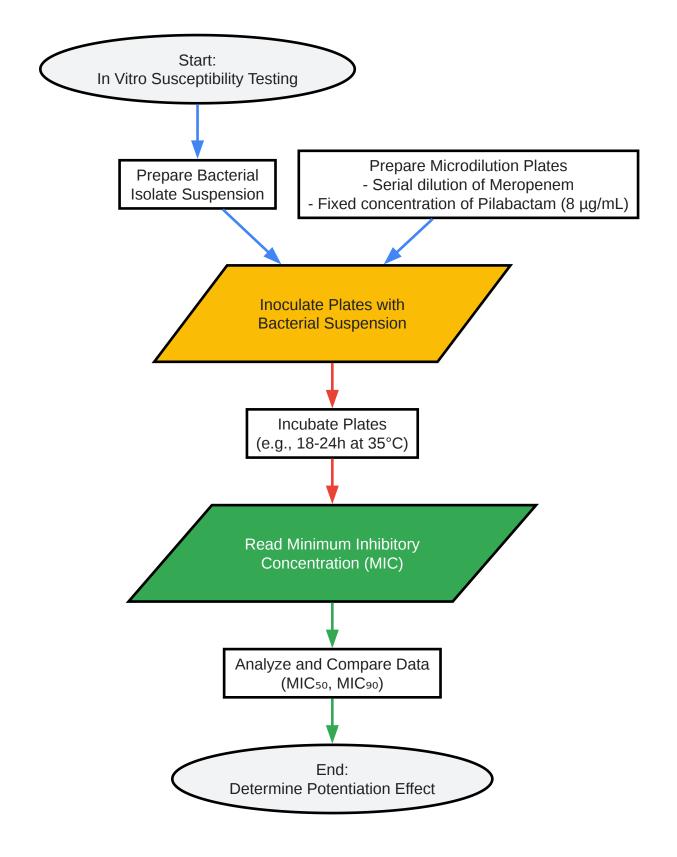
| Enzyme | Enzyme Class | IC50 (nM) |
|-----------|--------------|-----------|
| KPC-2 | А | 19.5 |
| OXA-48 | D | 179 |
| OXA-23 | D | 32.6 |
| OXA-24/40 | D | 602 |
| OXA-51 | D | 542 |
| OXA-58 | D | 8 |

Data sourced from Zalacain et al. (2024).









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- To cite this document: BenchChem. [In Vitro Activity of Pilabactam Sodium: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3435033#in-vitro-activity-of-pilabactam-sodium]

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